

Physical properties of 1-Phenylpiperidin-4-ol: melting point, boiling point

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Compound of Interest

Compound Name: 1-Phenylpiperidin-4-ol

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Technical Guide: Physical Properties of 1-Phenylpiperidin-4-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **1-Phenylpiperidin-4-ol**, a key intermediate in the synthesis of various pharmaceutical compounds. The document outlines its melting and boiling points, details the experimental methodologies for their determination, and presents a common synthetic route.

Core Physical Properties

The physical characteristics of **1-Phenylpiperidin-4-ol** are crucial for its handling, purification, and application in further chemical synthesis. The primary physical constants are summarized below.

Physical Property	Value	Conditions
Melting Point	69-70°C	Not Specified
Boiling Point	180°C	12 Torr

Caption: Summary of key physical properties of **1-Phenylpiperidin-4-ol**.

Experimental Protocols

The accurate determination of physical properties such as melting and boiling points is fundamental to verifying the identity and purity of a chemical compound.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

A common and reliable method for determining the melting point of a crystalline solid like **1-Phenylpiperidin-4-ol** involves using a melting point apparatus.^[1]

- **Sample Preparation:** A small amount of the dry, finely powdered **1-Phenylpiperidin-4-ol** is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 cm.^{[1][2]}
- **Apparatus Setup:** The capillary tube is placed in a heating block or an oil bath (such as in a Thiele tube apparatus) adjacent to a calibrated thermometer.
- **Heating:** The apparatus is heated slowly, typically at a rate of about 2°C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
- **Observation:** The temperature at which the substance first begins to liquefy is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.
- **Purity Assessment:** A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound. Impurities tend to lower the melting point and broaden the melting range.^[3]

Boiling Point Determination under Reduced Pressure

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure. Since many organic compounds decompose at their atmospheric boiling points, distillation under reduced pressure (vacuum distillation) is a common purification technique.^[4]

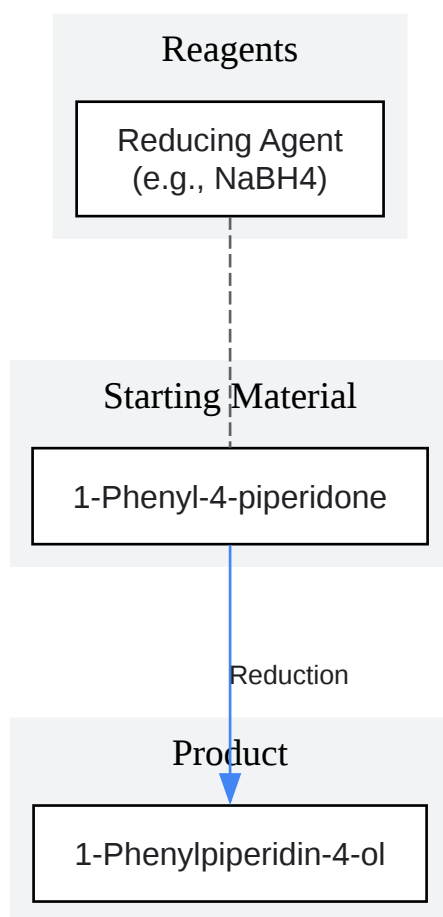
The boiling point of **1-Phenylpiperidin-4-ol** is reported at a reduced pressure of 12 Torr.

Methodology: Micro-Boiling Point Determination

- **Apparatus Setup:** A small quantity (approx. 0.5 mL) of the liquid sample is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with its open end submerged in the liquid.
- **Heating and Pressure Control:** The assembly is attached to a thermometer and heated in an oil bath. The entire system is connected to a vacuum source, and the pressure is carefully regulated to the desired value (e.g., 12 Torr).
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the inverted capillary tube. The heat is then slowly reduced.
- **Measurement:** The boiling point is the temperature at which the liquid just begins to re-enter the capillary tube. This occurs when the external pressure equals the vapor pressure of the liquid.

Synthesis Pathway

1-Phenylpiperidin-4-ol is commonly synthesized via the reduction of its corresponding ketone, 1-phenyl-4-piperidone. This transformation is a fundamental step in the preparation of more complex molecules in drug discovery.



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Caption: Synthesis of **1-Phenylpiperidin-4-ol** from 1-Phenyl-4-piperidone.

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